

Application Notes and Protocols for Diapocynin in Neurodegenerative Disease Models

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Compound of Interest

Compound Name: *Diapocynin*

Cat. No.: *B158019*

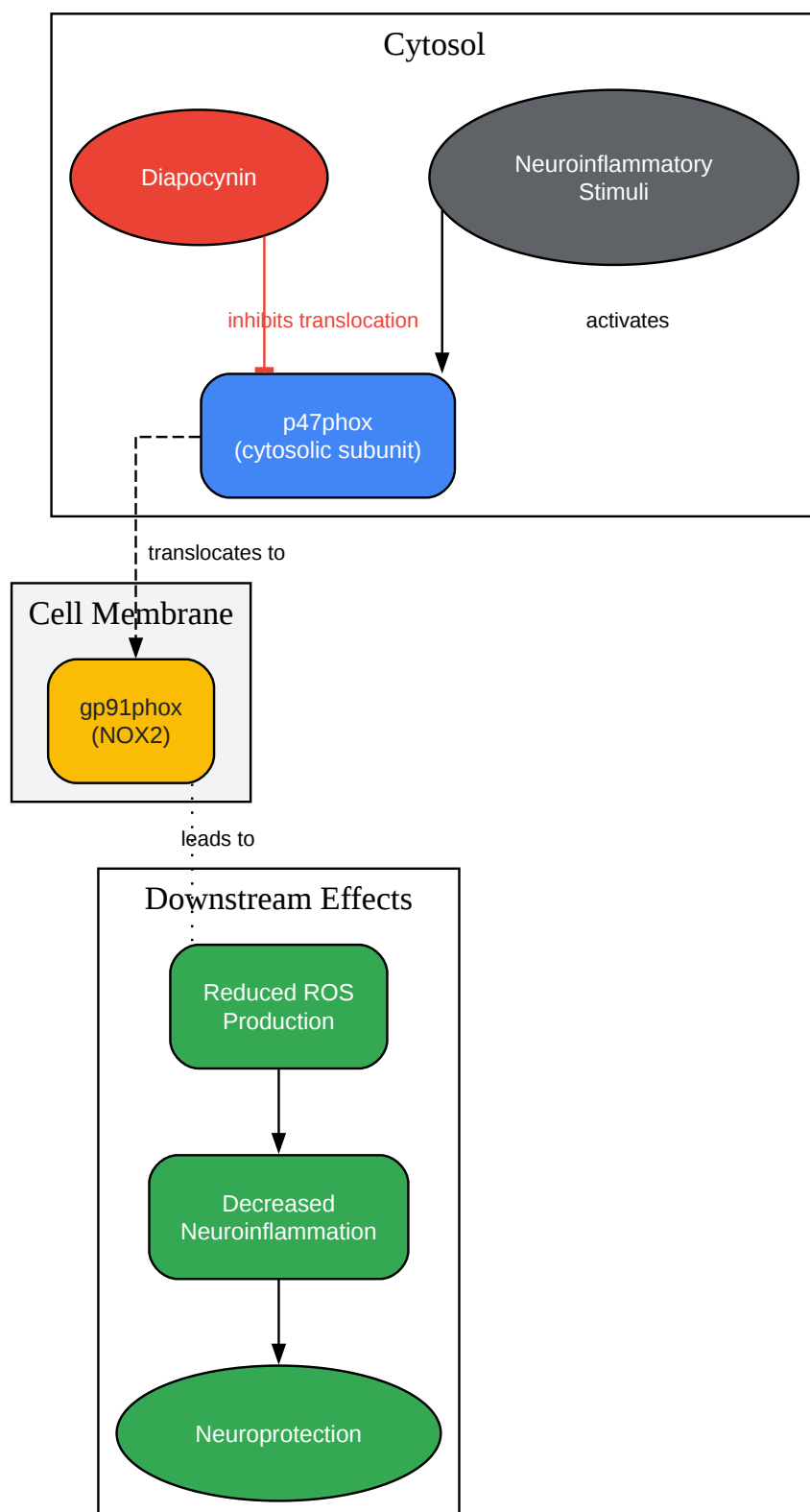
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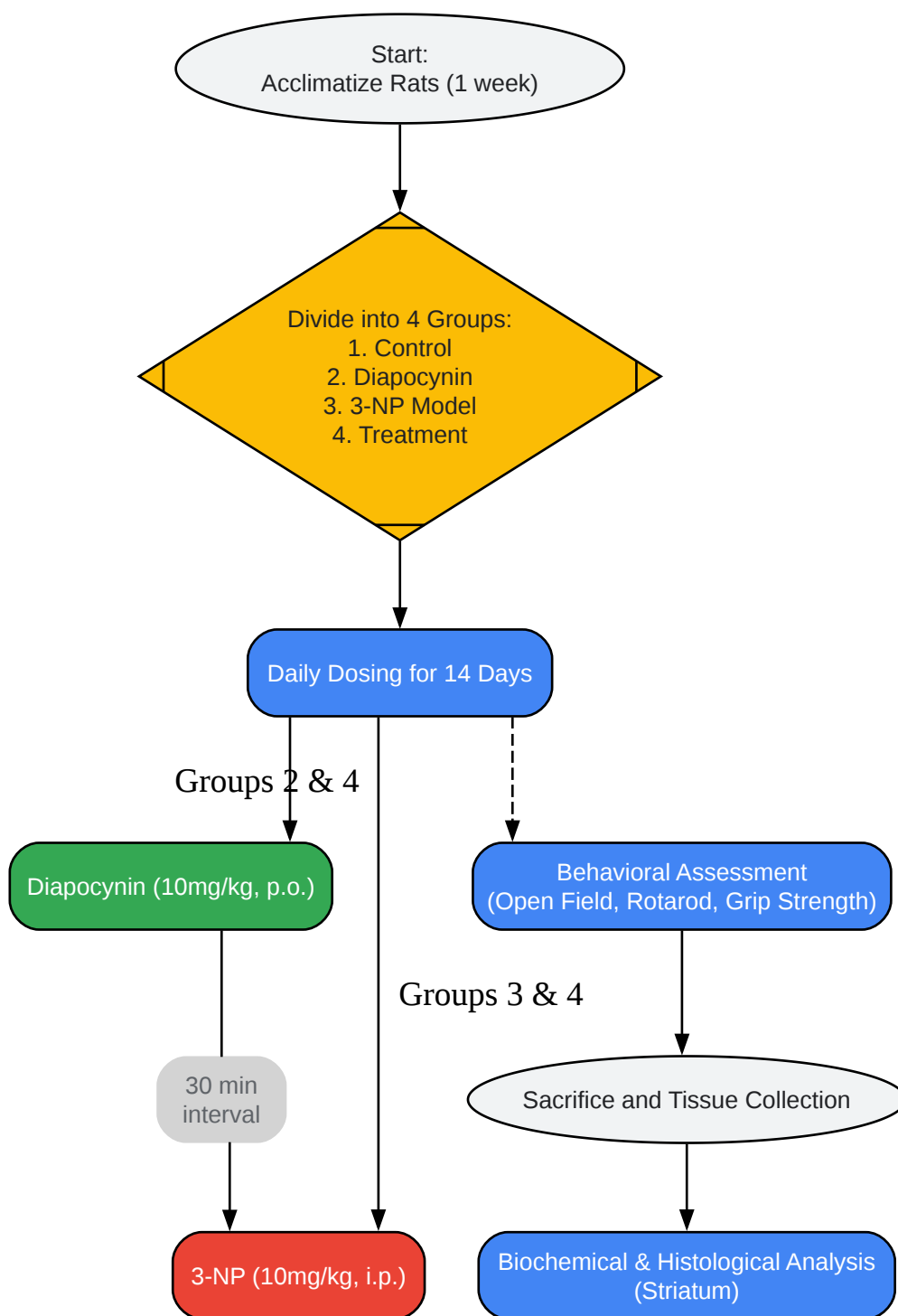
For Researchers, Scientists, and Drug Development Professionals

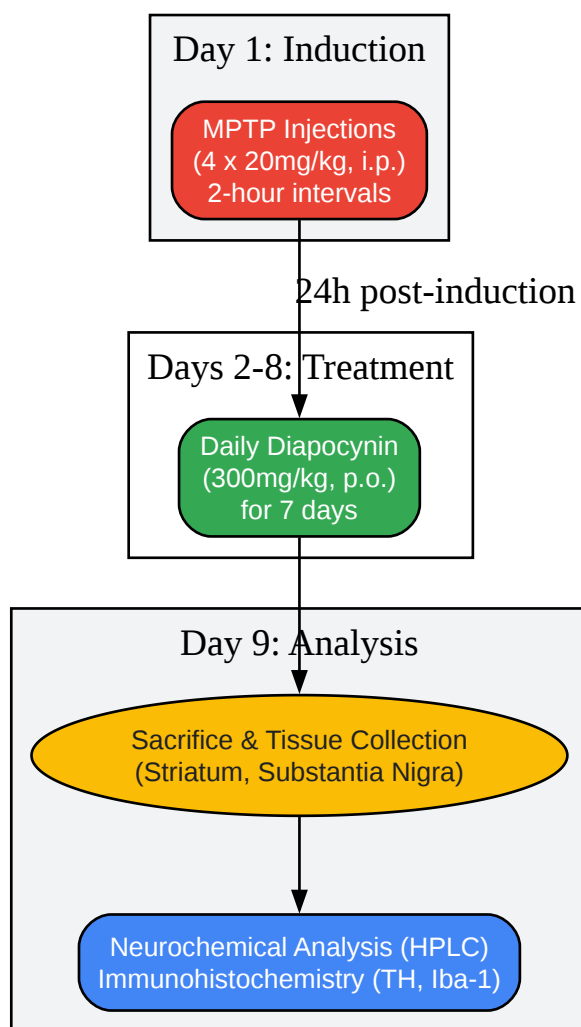
This document provides detailed application notes and protocols for the use of **diapocynin**, a potent NADPH oxidase inhibitor, in preclinical neurodegenerative disease models. **Diapocynin**, an oxidative derivative of apocynin, offers enhanced lipophilicity and greater potency in inhibiting NADPH oxidase (NOX) activity, a key enzyme in the production of reactive oxygen species (ROS) implicated in neuroinflammation and neuronal damage.^[1]

Mechanism of Action

Diapocynin's primary mechanism of action is the inhibition of NADPH oxidase, particularly the NOX2 isoform prevalent in microglia, the brain's resident immune cells.^[2] It is thought to prevent the assembly of the active enzyme complex by hindering the migration of cytosolic subunits (like p47phox) to the cell membrane.^{[1][3]} This blockade of NOX2 activation leads to a significant reduction in superoxide production and subsequent oxidative stress.^[1] By mitigating oxidative stress and neuroinflammation, **diapocynin** exerts neuroprotective effects, as demonstrated in various disease models.^{[1][3]} Key downstream effects include the modulation of signaling pathways such as Sirt1/Nrf2 and the downregulation of pro-inflammatory factors like NF-κB.^[1]







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References

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- 2. researchgate.net [researchgate.net]

- 3. Anti-inflammatory and neuroprotective effects of an orally active apocynin derivative in pre-clinical models of Parkinson's disease - PMC [pmc.ncbi.nlm.nih.gov]
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